

# Molecular Vulnerabilities of the NCI-H1048 SCLC Cell Line

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The NCI-H1048 cell line has been instrumental in identifying potential therapeutic targets for small cell lung cancer. Studies have revealed its sensitivity to a range of inhibitors targeting critical cellular pathways involved in cell growth, proliferation, and DNA repair.

## mTOR and PI3K Signaling Pathway

The PI3K/mTOR pathway is a central regulator of cell growth, proliferation, and survival. The NCI-H1048 cell line has demonstrated sensitivity to inhibitors of this pathway, indicating a dependency on this signaling axis.

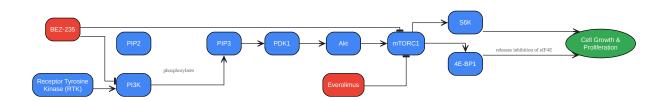
| Compound   | Target(s)                | IC50 (μM) in H1048<br>Cells             | Reference |
|------------|--------------------------|---|-----------|
| BEZ-235    | Dual PI3K/mTOR inhibitor | Sensitive (among top 5 sensitive lines) | [1]       |
| Everolimus | mTORC1 inhibitor         | Data available in study                 | [1]       |

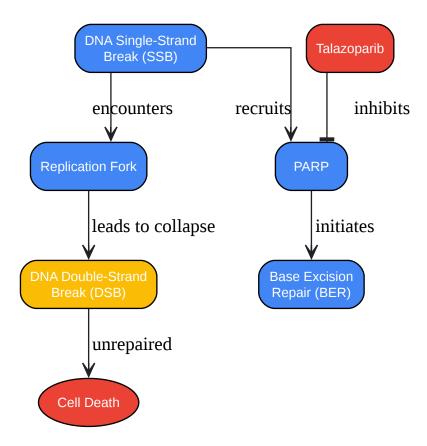
Note: Specific IC50 values for everolimus in H1048 were not explicitly provided in the referenced snippet, but the cell line was part of the tested panel.

Cell Viability Assay: NCI-H1048 cells are seeded in 96-well plates and exposed to a range of concentrations of the test compound (e.g., BEZ-235, everolimus) for 96 hours. Cell viability is

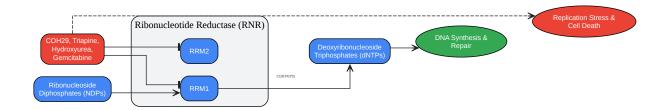


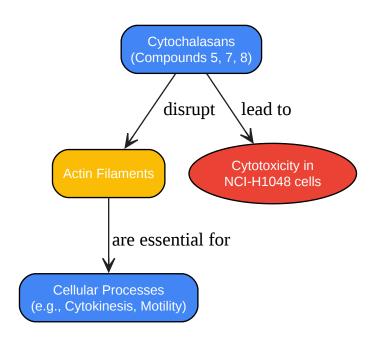
then assessed using a colorimetric assay, such as the WST-8 assay with Cell Counting Kit-8. The half-maximal inhibitory concentration (IC50) is calculated from the resulting dose-response curves.[2]











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